

Application Notes: Visualization of 26RFa mRNA Expression Using In Situ Hybridization

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Compound of Interest

Compound Name: *Frog 26RFa*

Cat. No.: *B14790383*

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Introduction

26RFa, also known as pyroglutamylated RF-amide peptide (QRFP), is a neuropeptide that plays a significant role in the regulation of various physiological processes, including feeding behavior, energy homeostasis, and glucose metabolism.[1][2] It is the endogenous ligand for the G protein-coupled receptor GPR103.[2] Understanding the precise localization of 26RFa mRNA expression within tissues is crucial for elucidating its function and its potential as a therapeutic target for metabolic disorders and other conditions. In situ hybridization (ISH) is a powerful technique that allows for the visualization of specific mRNA transcripts within the morphological context of the tissue.[3] This application note provides a detailed protocol for the detection of 26RFa mRNA in tissue sections using non-radioactive digoxigenin (DIG)-labeled probes, offering high sensitivity and cellular resolution.

Principle of the Method

This protocol employs a non-radioactive in situ hybridization technique. A digoxigenin (DIG)-labeled antisense RNA probe, which is complementary to the target 26RFa mRNA, is synthesized. This probe is then hybridized to tissue sections. Following hybridization, the DIG-labeled probe is detected using an anti-digoxigenin antibody conjugated to an enzyme, such as

alkaline phosphatase (AP) or peroxidase (POD). The enzyme then converts a chromogenic substrate into a colored precipitate at the site of mRNA localization, allowing for visualization under a standard light microscope. This method provides excellent spatial resolution, enabling the identification of specific cell types expressing 26RFa mRNA.

Quantitative Data Summary

While qualitative descriptions of 26RFa mRNA expression are well-documented, specific quantitative data from in situ hybridization studies can be challenging to standardize. The following table provides a representative summary of expected relative 26RFa mRNA expression levels in different brain regions of a rat model, based on qualitative findings from the literature.^{[4][5]} The signal intensity is presented on a semi-quantitative scale.

Brain Region	Relative Signal Intensity (Arbitrary Units)	Predominant Cell Type	Reference
Ventromedial Hypothalamic Nucleus (VMH)	+++	Neurons	[4]
Lateral Hypothalamic Area (LHA)	+++	Neurons	[4]
Arcuate Nucleus (Arc)	++	Neurons	[1]
Cerebral Cortex	-	Glia, Neurons	N/A
Cerebellum	-	Purkinje cells, Granule cells	N/A

Note:+++ indicates high expression, ++ indicates moderate expression, and - indicates no or very low detectable expression. These values are illustrative and should be confirmed by quantitative methods such as qPCR or digital droplet PCR for precise quantification.

Experimental Protocols

This section provides a detailed methodology for performing in situ hybridization for 26RFa mRNA.

Preparation of Digoxigenin (DIG)-Labeled RNA Probe

- a. Template Preparation: A cDNA fragment of the 26RFa gene should be subcloned into a transcription vector containing RNA polymerase promoters (e.g., T7, SP6). The plasmid is then linearized by restriction enzyme digestion downstream of the insert to allow for runoff transcription.
- b. In Vitro Transcription: A DIG-labeled antisense RNA probe is synthesized using an in vitro transcription kit.

Materials:

- Linearized plasmid DNA template (1 µg)
- 10x Transcription buffer
- 10x DIG RNA Labeling Mix (contains ATP, CTP, GTP, UTP, and DIG-UTP)
- RNase inhibitor
- T7 or SP6 RNA polymerase
- Nuclease-free water

Procedure:

- Combine the following in a nuclease-free microcentrifuge tube on ice:
 - Linearized plasmid DNA: 1 µg
 - 10x Transcription buffer: 2 µL
 - 10x DIG RNA Labeling Mix: 2 µL
 - RNase inhibitor: 1 µL
 - T7 or SP6 RNA polymerase: 2 µL
 - Nuclease-free water: to a final volume of 20 µL

- Mix gently and incubate at 37°C for 2 hours.
- Degrade the DNA template by adding 2 µL of DNase I and incubating at 37°C for 15 minutes.
- Purify the DIG-labeled RNA probe using ethanol precipitation or a column-based purification kit.
- Resuspend the probe in nuclease-free water and store at -80°C.

Tissue Preparation

a. Fixation: Proper fixation is critical for preserving tissue morphology and retaining mRNA.

Procedure:

- Perfuse the animal with 4% paraformaldehyde (PFA) in phosphate-buffered saline (PBS).
- Dissect the brain and post-fix in 4% PFA overnight at 4°C.
- Cryoprotect the tissue by immersing it in a series of sucrose solutions (10%, 20%, and 30% in PBS) at 4°C until the tissue sinks.

b. Sectioning:

- Embed the cryoprotected tissue in Optimal Cutting Temperature (OCT) compound.
- Cut 14-20 µm thick sections using a cryostat.
- Mount the sections onto RNase-free, coated slides (e.g., Superfrost Plus).
- Store the slides at -80°C until use.

In Situ Hybridization

Procedure:

- Thaw the slides at room temperature for 30 minutes.
- Fix the sections in 4% PFA in PBS for 10 minutes.

- Wash twice with PBS for 5 minutes each.
- Permeabilize the tissue by incubating with Proteinase K (1 µg/mL in PBS) at 37°C for 10 minutes. The incubation time may need optimization depending on the tissue.
- Stop the Proteinase K reaction by washing with PBS.
- Post-fix the sections in 4% PFA for 5 minutes.
- Wash with PBS.
- Acetylate the sections by incubating in 0.1 M triethanolamine containing 0.25% acetic anhydride for 10 minutes to reduce non-specific binding.
- Wash with PBS.
- Prehybridize the sections in hybridization buffer (50% formamide, 5x SSC, 5x Denhardt's solution, 250 µg/mL yeast tRNA, 500 µg/mL salmon sperm DNA) at 60°C for 2 hours in a humidified chamber.
- Denature the DIG-labeled 26RFa probe by heating at 80°C for 5 minutes and then immediately placing it on ice.
- Dilute the probe in hybridization buffer (typically 100-500 ng/mL).
- Replace the prehybridization buffer with the probe-containing hybridization buffer.
- Cover the sections with a coverslip and incubate overnight at 60°C in a humidified chamber.

Post-Hybridization Washes and Immunodetection

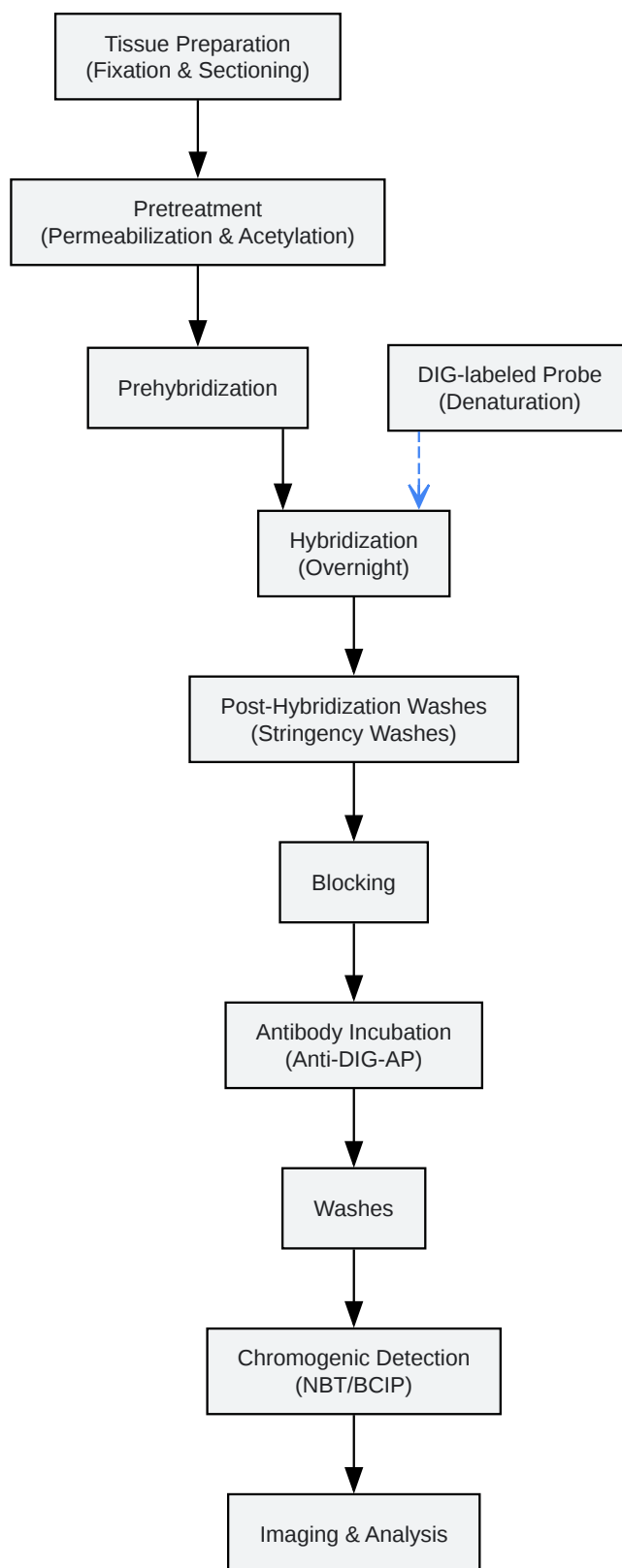
Procedure:

- Carefully remove the coverslips.
- Wash the slides in 5x SSC at 60°C for 10 minutes.
- Wash in 2x SSC at 60°C for 20 minutes.

- Wash in 0.2x SSC at 60°C for 20 minutes, twice.
- Wash in Maleic Acid Buffer containing Tween-20 (MABT) at room temperature for 5 minutes.
- Block non-specific binding by incubating the sections in blocking solution (e.g., 2% Roche Blocking Reagent in MABT) for 1 hour at room temperature.
- Incubate with anti-digoxigenin-AP Fab fragments (diluted in blocking solution, typically 1:2000) overnight at 4°C.
- Wash three times with MABT for 15 minutes each.
- Equilibrate the sections in detection buffer (100 mM Tris-HCl pH 9.5, 100 mM NaCl, 50 mM MgCl₂) for 10 minutes.
- Incubate the sections with the chromogenic substrate solution (e.g., NBT/BCIP in detection buffer) in the dark. Monitor the color development under a microscope.
- Stop the reaction by washing with PBS.
- Counterstain with Nuclear Fast Red if desired.
- Dehydrate the sections through a series of ethanol concentrations, clear with xylene, and mount with a coverslip using a permanent mounting medium.

Visualizations

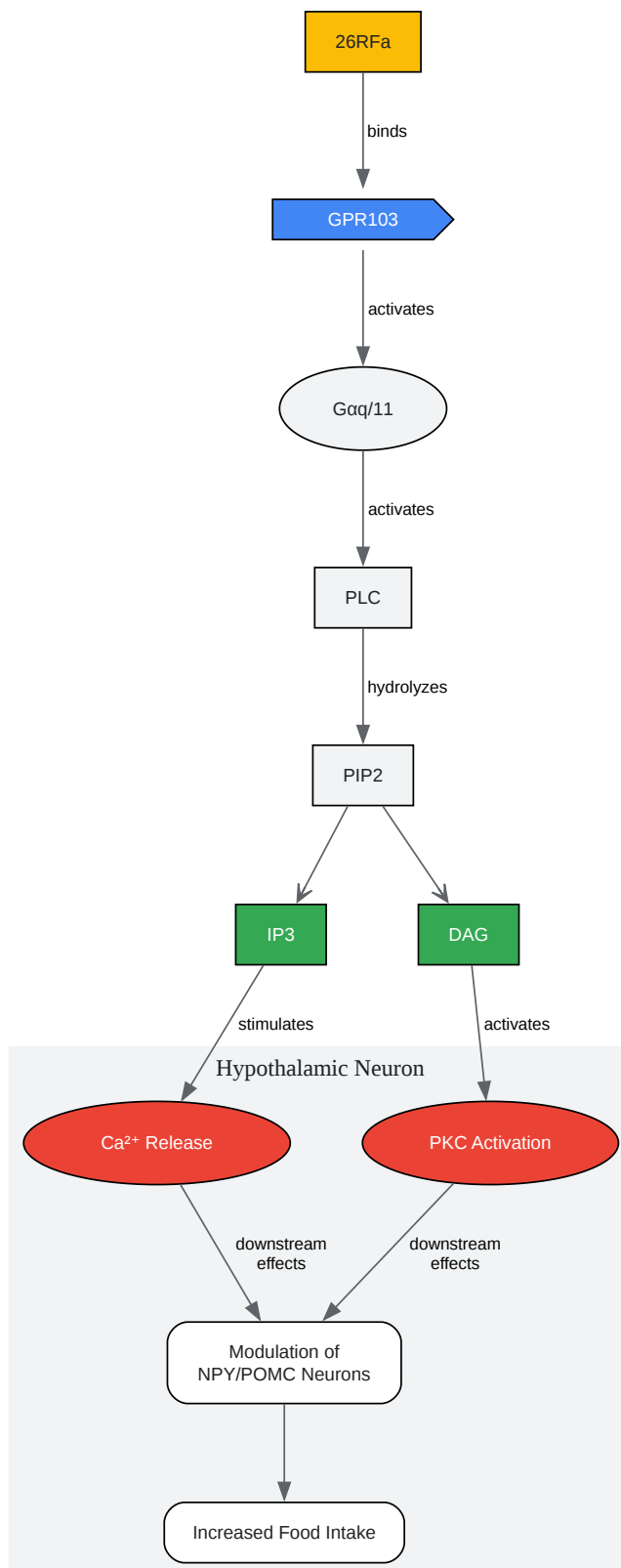
Experimental Workflow



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Caption: Workflow for in situ hybridization of 26RFa mRNA.

26RFa Signaling Pathway



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Caption: 26RFa/GPR103 signaling pathway in hypothalamic neurons.

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